

# Application Notes and Protocols for Ethametsulfuron-methyl in Canola Broadleaf Weed Control

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Compound of Interest		
Compound Name:	Ethametsulfuron-methyl	
Cat. No.:	B166122	Get Quote

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These notes provide a comprehensive overview of the application of **ethametsulfuron-methyl** for the selective control of broadleaf weeds in canola (oilseed rape). The information is intended to guide research, experimental design, and the development of weed management strategies.

**Active Ingredient and Formulation** 

Parameter	Description
Active Ingredient	Ethametsulfuron-methyl
Chemical Class	Sulfonylurea
Formulation	Commonly available as a 75% Water Dispersible Granule (WDG)
CAS Number	97780-06-8
Chemical Formula	C15H18N6O7S2

## **Mechanism of Action**





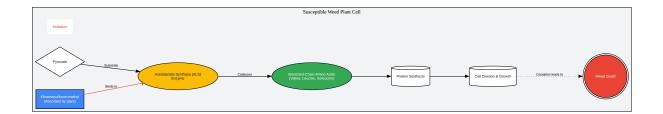


**Ethametsulfuron-methyl** is a selective, systemic, post-emergence herbicide.[1] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][2][3] ALS is a critical enzyme in the biosynthesis pathway of essential branched-chain amino acids: valine, leucine, and isoleucine.[1][3]

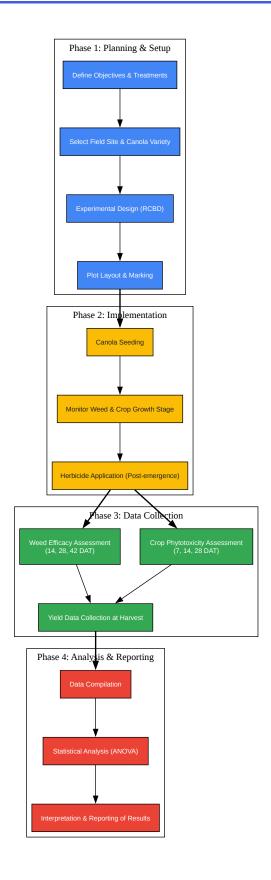
By inhibiting ALS, **ethametsulfuron-methyl** disrupts protein synthesis, which is vital for cell division and plant growth.[1][3] This leads to a rapid cessation of growth in susceptible broadleaf weeds, followed by symptoms such as leaf chlorosis and eventual plant death.[1] The herbicide is absorbed through both the leaves and roots and is translocated throughout the plant's vascular system to the meristematic tissues where it exerts its effect.[1][3]

## **Signaling Pathway of ALS Inhibition**









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## References

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